

Comprehensive Spectroscopic Profiling of Pyrrole-3-Carboxylic Acid

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Compound of Interest

Compound Name: *Pyrrole-3-carboxylic acid*

CAS No.: 931-03-3

Cat. No.: B1203913

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Technical Guide for Structural Elucidation & Quality Control

Executive Summary

Pyrrole-3-carboxylic acid (CAS: 931-03-3) is a critical heterocyclic scaffold in medicinal chemistry, serving as a precursor for heme-like porphyrins and kinase inhibitors (e.g., Sunitinib derivatives).^[1] Unlike its more stable and common isomer, pyrrole-2-carboxylic acid, the 3-isomer presents unique spectroscopic challenges due to its lower symmetry and rapid tautomeric exchange rates.

This guide provides a definitive reference for the spectroscopic characterization of **pyrrole-3-carboxylic acid**. It synthesizes experimental data with mechanistic insights to assist researchers in distinguishing this compound from its isomers and impurities during synthesis and scale-up.

Molecular Identity & Physical Profile

Before spectroscopic analysis, physical constants provide the first line of defense against isomer confusion. The melting point is the most robust rapid differentiator.

Parameter	Data	Notes
IUPAC Name	1H-Pyrrole-3-carboxylic acid	
CAS Number	931-03-3	Distinct from 2-isomer (634-97-9)
Formula	C ₅ H ₅ NO ₂	MW: 111.10 g/mol
Melting Point	148 – 151 °C (dec.) ^{[2][3][4]}	CRITICAL: 2-isomer melts at ~206 °C
pKa	~3.62 (COOH)	Weaker acid than the 2-isomer
Solubility	DMSO, Methanol, Ethanol	Poor solubility in non-polar solvents (CDCl ₃)

NMR Spectroscopy: The Definitive Characterization

Solvent selection is paramount. DMSO-d₆ is the standard for this compound because it stabilizes the polar carboxylic acid dimer and slows the exchange of the pyrrole NH, often allowing observation of the NH peak which vanishes in CDCl₃ or MeOD.

¹H NMR Data (DMSO-d₆, 400 MHz)

Note: Chemical shifts (

) are reported relative to TMS (0.00 ppm).

Position	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
COOH	11.9 – 12.2	Broad Singlet	1H	-	Highly deshielded; exchangeable.
NH (1)	11.3 – 11.6	Broad Singlet	1H	-	Broadened by quadrupolar relaxation of ^{14}N .
H-2	7.35 – 7.45	dd or broad s	1H	,	Most deshielded ring proton due to flanking N and COOH.
H-5	6.75 – 6.85	dd	1H	,	-proton; deshielded by N but less than H-2.
H-4	6.30 – 6.40	dd	1H	,	-proton; most shielded.

^{13}C NMR Data (DMSO- d_6 , 100 MHz)

The lack of symmetry in the 3-isomer results in five distinct carbon signals.

Position	Shift (, ppm)	Type	Notes
COOH	165.0 – 166.5	C=O	Carbonyl carbon.
C-2	129.0 – 131.0	CH	-carbon; downfield due to inductive effect of N and COOH.
C-5	119.0 – 121.0	CH	-carbon; typical pyrrole range.
C-3	115.0 – 117.0	C (quat)	Ipso carbon; usually lower intensity.
C-4	106.0 – 108.0	CH	-carbon; electron-rich.

Expert Insight: Coupling Constants as a Fingerprint

The coupling pattern is the primary method to distinguish the 3-isomer from the 2-isomer without a reference standard.

- 3-Isomer: H-2 appears as a narrow signal (small couplings to H-4/H-5). H-4 and H-5 show a larger vicinal coupling (Hz).
- 2-Isomer: H-3, H-4, and H-5 form a contiguous spin system. You will see two large vicinal couplings (Hz) and one smaller allylic coupling.

Vibrational Spectroscopy (FT-IR)

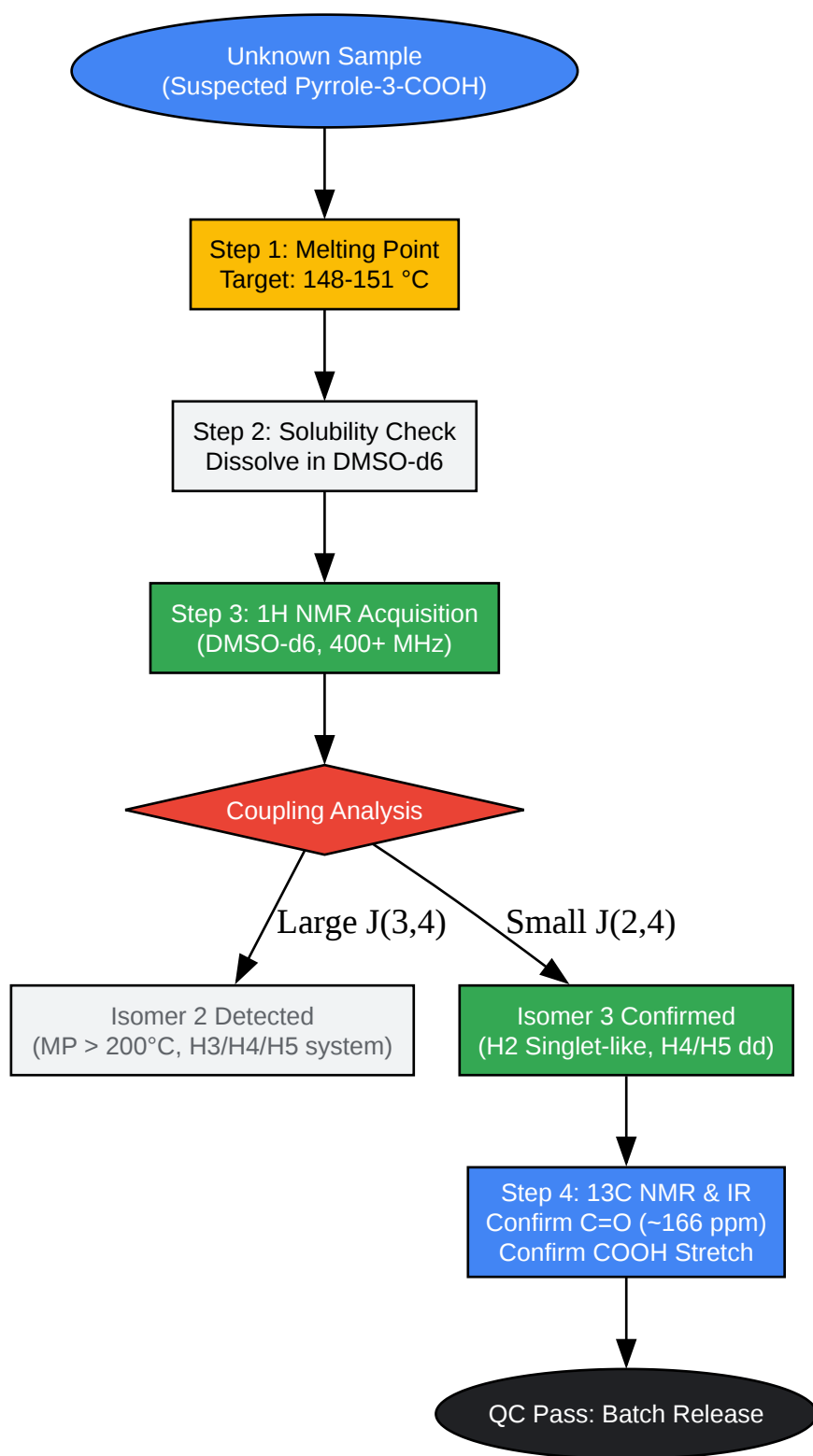
IR is particularly useful for confirming the oxidation state (COOH) and the integrity of the pyrrole ring.

Functional Group	Wavenumber ()	Intensity/Shape	Assignment
N-H Stretch	3250 – 3450	Sharp/Medium	Pyrrole NH (non-H-bonded typically higher).
O-H Stretch	2500 – 3300	Very Broad	Carboxylic acid dimer "hump"; overlaps C-H.
C=O Stretch	1660 – 1700	Strong	Conjugated carboxylic acid carbonyl.
C=C / C=N	1540 – 1580	Medium	Pyrrole ring skeletal vibrations.
C-O Stretch	1210 – 1320	Strong	C-O single bond of the acid.

Visual Workflows

Spectroscopic Characterization Workflow

The following diagram outlines the logical flow for fully characterizing a sample suspected to be **Pyrrole-3-carboxylic acid**.

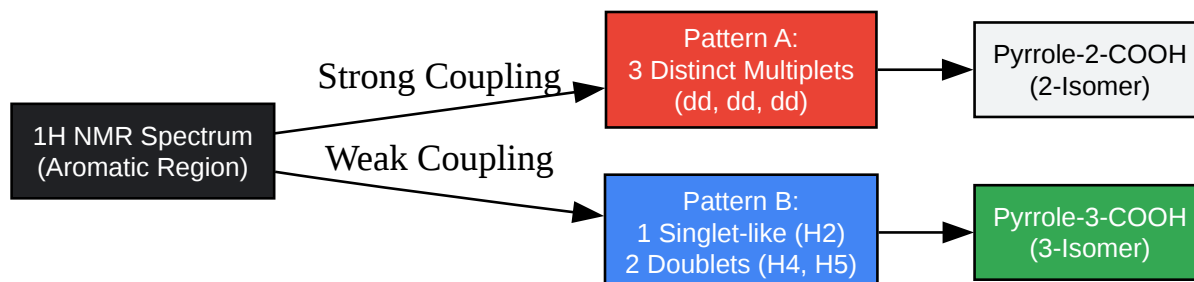


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Caption: Step-by-step logic for validating **Pyrrole-3-carboxylic acid** identity, prioritizing physical constants before advanced spectral analysis.

Isomer Differentiation Logic (2- vs 3-Isomer)

This decision tree helps resolve the most common confusion in pyrrole synthesis.



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Caption: Rapid differentiation of pyrrole carboxylic acid isomers based on proton coupling patterns.

Experimental Protocols

Standard Operating Procedure: NMR Sample Preparation

To ensure the resolution of the critical H-2 peak and the broad NH/COOH protons, strict adherence to sample prep is required.

- **Drying:** Dry the solid sample in a vacuum desiccator over P₂O₅ for at least 4 hours. Pyrroles are hygroscopic; water in DMSO will broaden the exchangeable protons (NH, COOH) into the baseline.
- **Solvent:** Use DMSO-d₆ (99.9% D). Avoid CDCl₃ unless the sample is an ester derivative; the free acid is sparingly soluble and will aggregate, causing line broadening.
- **Concentration:** Prepare a solution of 5–10 mg in 0.6 mL of solvent.
 - **Expert Note:** Higher concentrations (>20 mg) favor dimer formation, shifting the COOH peak downfield and potentially sharpening it, but may cause viscosity broadening.
- **Acquisition:**

- Set relaxation delay (d1) to seconds to allow full relaxation of the quaternary carbons and the isolated H-2 proton.
- Temperature: 298 K (25 °C). If NH is not visible, lower temperature to 280 K to slow exchange.

References

- National Institute of Standards and Technology (NIST). **Pyrrole-3-carboxylic acid** Mass Spectrum and Properties. NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- Spectral Database for Organic Compounds (SDBS). SDBS No. 1654: Pyrrole-2-carboxylic acid (Isomer Comparison Data). National Institute of Advanced Industrial Science and Technology (AIST). [\[Link\]](#)
- PubChem. Compound Summary: **Pyrrole-3-carboxylic acid** (CID 125307897). National Library of Medicine. [\[Link\]](#)

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Sources

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